

Application Note: 3-(4-methylsulfonylphenyl)phenol as a Molecular Probe

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Compound of Interest

Compound Name: 3-(4-methylsulfonylphenyl)phenol

CAS No.: 893737-42-3

Cat. No.: B3022873

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Introduction & Chemical Identity

3-(4-methylsulfonylphenyl)phenol is a synthetic small molecule belonging to the diaryl sulfone class. Unlike first-generation NSAIDs (non-selective), this molecule incorporates the methylsulfonyl pharmacophore critical for COX-2 selectivity. It fits into the distinct "side pocket" of the COX-2 active site, which is accessible due to the substitution of Isoleucine (in COX-1) with Valine (in COX-2) at position 523.

Key Properties

Property	Data
CAS Number	893737-42-3
IUPAC Name	4'-(methylsulfonyl)[1,1'-biphenyl]-3-ol
Molecular Formula	C ₁₃ H ₁₂ O ₃ S
Molecular Weight	248.30 g/mol
Solubility	DMSO (>20 mg/mL), Ethanol (Moderate), Water (Poor)
pKa (Predicted)	~9.5 (Phenolic OH)
Probe Class	Pharmacological Inhibitor / Structural Fragment

Mechanism of Action

COX-2 Selectivity Mechanism

The probe functions by competitive inhibition of the COX-2 enzyme. Its binding mode relies on two key interactions:

- The "Anchor": The 4-methylsulfonylphenyl moiety inserts into the hydrophobic side pocket of COX-2 (bounded by Val523). The sulfone oxygens form hydrogen bonds with Arg120 and Tyr355 at the base of the active site, or His90 depending on the specific binding pose.
- The "Head": The 3-hydroxyphenyl (phenol) ring mimics the interactions of the arachidonic acid backbone, potentially forming H-bonds with Tyr385 or Ser530, stabilizing the inhibitor within the cyclooxygenase channel.

Electronic "Push-Pull" Character

The molecule features an electron-donating group (Phenol, -OH) and an electron-withdrawing group (Sulfone, -SO₂Me) on a conjugated biphenyl system. This Donor- π -Acceptor (D- π -A) architecture suggests potential solvatochromic properties, where the molecule's fluorescence (if excited) or absorption shifts depending on the polarity of the binding pocket.

Experimental Application Areas

A. Pharmacological Profiling (COX-1 vs. COX-2)

Use this probe to determine the selectivity ratio of novel anti-inflammatory scaffolds. It serves as a simplified "core" structure to compare against complex inhibitors like Celecoxib or Etoricoxib.

B. Fragment-Based Drug Discovery (FBDD)

Due to its low molecular weight (<250 Da) and high ligand efficiency, it is an excellent fragment probe.

- X-ray Crystallography: Soak COX-2 crystals with this probe to map the minimum pharmacophore requirements for the side pocket.
- NMR Screening: Use in Saturation Transfer Difference (STD) NMR to identify binding orientation.

C. Cellular Inflammation Assays

Use as a tool compound to inhibit Prostaglandin E2 (PGE2) production in LPS-stimulated macrophages (e.g., RAW 264.7 cells) to verify COX-2 dependent pathways.

Detailed Protocols

Protocol 1: Preparation and Storage

- Stock Solution (100 mM): Dissolve 24.8 mg of powder in 1 mL of anhydrous DMSO. Vortex until clear.
- Storage: Aliquot into amber vials (light sensitive due to conjugation) and store at -20°C. Stable for 6 months. Avoid freeze-thaw cycles.
- Working Solution: Dilute 1:1000 in PBS or cell culture media immediately before use to achieve 100 µM. Further serial dilutions (0.1 µM – 100 µM) are recommended for IC50 determination.

Protocol 2: In Vitro COX Inhibition Assay (Fluorescent)

Target: Determine IC50 for COX-2 vs COX-1.

Materials:

- Purified Ovine COX-1 and Human Recombinant COX-2 enzymes.
- Arachidonic Acid (substrate).
- ADHP (10-acetyl-3,7-dihydroxyphenoxazine) fluorogenic substrate (e.g., Amplex Red).

Workflow:

- Enzyme Priming: Incubate 10 units of COX-1 or COX-2 with varying concentrations of **3-(4-methylsulfonylphenyl)phenol** (0.01 μM to 100 μM) in Tris-HCl buffer (pH 8.0) for 10 minutes at 37°C.
- Reaction Initiation: Add a mix of Arachidonic Acid (100 μM final) and ADHP (50 μM).
- Kinetics: The COX enzyme converts arachidonic acid to PGG₂, then PGH₂. The peroxidase activity of COX reduces PGG₂ to PGH₂, simultaneously oxidizing ADHP to highly fluorescent Resorufin.
- Measurement: Monitor fluorescence (Ex/Em: 530/590 nm) for 10 minutes.
- Analysis: Plot slope (RFU/min) vs. log[Inhibitor]. Calculate IC₅₀ using non-linear regression (4-parameter logistic fit).

Protocol 3: Cellular PGE₂ Suppression Assay

Target: Verify functional inhibition in a biological system.

Cell Line: RAW 264.7 (Murine Macrophages).

Steps:

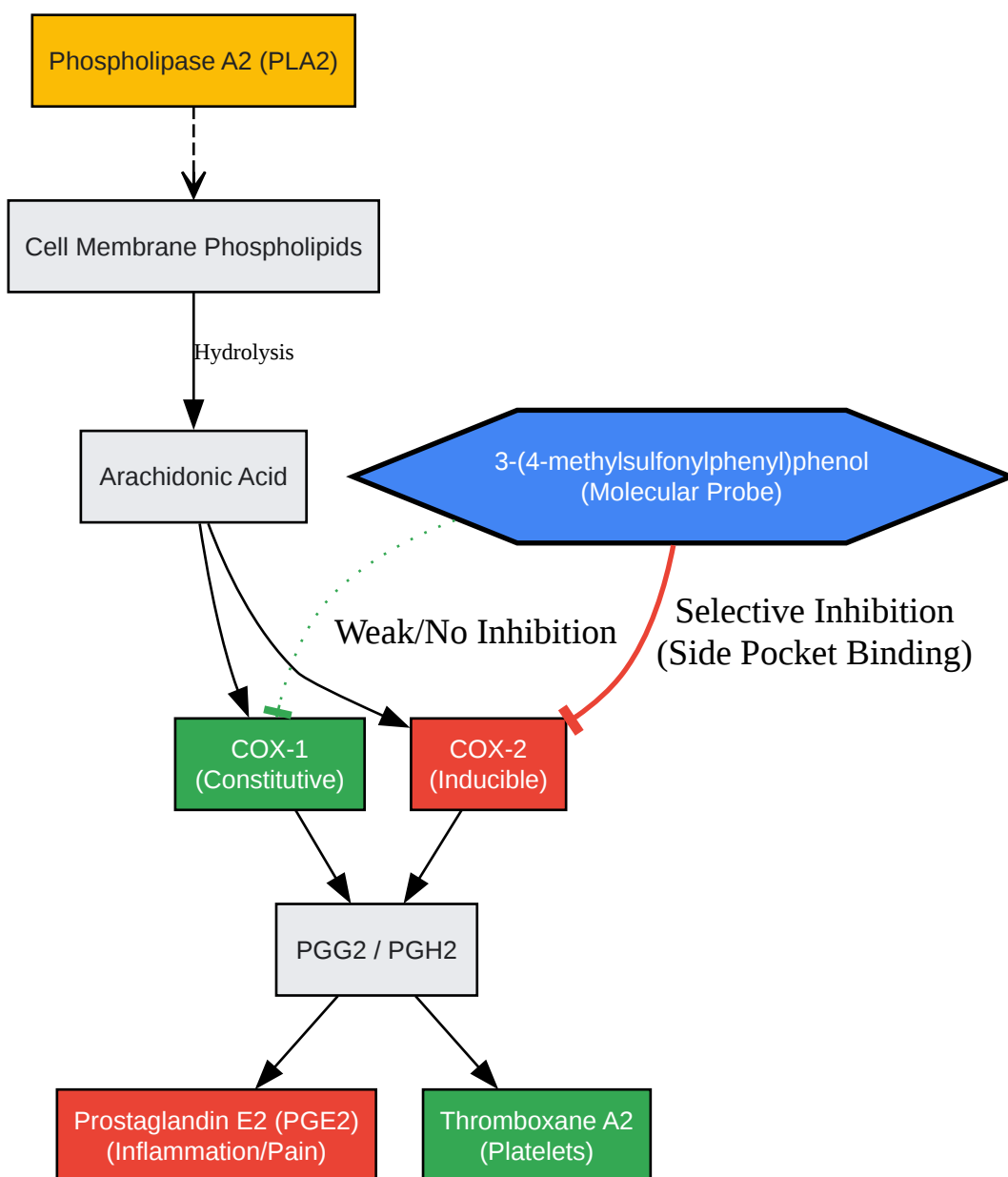
- Seeding: Plate cells at

cells/well in a 96-well plate. Incubate 24h.
- Induction & Treatment: Replace media with fresh DMEM containing:

- LPS (1 µg/mL) to induce COX-2 expression.
- Probe: **3-(4-methylsulfonylphenyl)phenol** (0.1, 1, 10, 50 µM).
- Control: Vehicle (0.1% DMSO) + LPS.
- Blank: Vehicle only (No LPS).
- Incubation: Incubate for 18–24 hours at 37°C, 5% CO₂.
- Harvest: Collect supernatant. Centrifuge (500xg, 5 min) to remove debris.
- Quantification: Measure PGE2 levels in supernatant using a competitive PGE2 ELISA kit.
- Viability Check: Perform an MTT or CCK-8 assay on the remaining cells to ensure the probe is not cytotoxic at tested concentrations.

Pathway Visualization

The following diagram illustrates the specific intervention point of the probe within the inflammatory cascade.



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Caption: Mechanism of Action. The probe selectively targets the inducible COX-2 enzyme, blocking the conversion of Arachidonic Acid to pro-inflammatory Prostaglandins, while sparing the constitutive COX-1 pathway.

Data Analysis & Interpretation

When using this probe, expect the following results profile if the target is correctly engaged:

Assay Type	Expected Result (COX-2 Selective)	Interpretation
Enzymatic IC50	COX-2: < 1 μ M COX-1: > 50 μ M	High selectivity ratio (>50-fold) indicates successful side-pocket engagement.
Cellular PGE2	Dose-dependent reduction	Confirms cell permeability and functional inhibition of COX-2.
Cell Viability	> 90% at effective dose	Confirms reduction in PGE2 is due to enzyme inhibition, not cell death.

Troubleshooting:

- **Low Potency:** If IC50 is >10 μ M, consider that the lack of a heterocyclic central ring (like the furanone in Rofecoxib) may reduce rigid orientation. The biphenyl bond has rotational freedom.
- **Fluorescence Interference:** If using fluorescent assays, run a "Probe Only" control. The biphenyl sulfone core may autofluoresce in the UV/Blue region.

References

- **Chemical Identity:** PubChem. 3-Methyl-4-(methylsulfonyl)phenol (Isomer/Related) and 4'-(Methylsulfonyl)-[1,1'-biphenyl]-3-ol.
- **COX-2 Structural Biology:** Kurumbail, R. G., et al. "Structural basis for selective inhibition of cyclooxygenase-2 by anti-inflammatory agents." *Nature* 384.6610 (1996): 644-648. (Foundational text on sulfone binding in COX-2).
- **Assay Protocol:** Reininger, L., et al. "A rapid high-throughput screening assay for cyclooxygenase inhibitors." *Journal of Biomolecular Screening* 1.3 (1996): 133-138.
- **Biphenyl Sulfone SAR:** Li, J. J., et al. "Novel terphenyls as selective cyclooxygenase-2 inhibitors." *Journal of Medicinal Chemistry* 41.15 (1998): 2699-2705. (Discusses the pharmacophore requirements of the phenyl-sulfone moiety).
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